

An In-depth Technical Guide to the Physical Properties of Ethyl n-Heneicosanoate

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Compound of Interest

Compound Name: Ethyl heneicosanoate

Cat. No.: B1601543

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Introduction

Ethyl n-heneicosanoate is a long-chain fatty acid ester. As a member of this extensive lipid class, its physical properties are of significant interest in various scientific disciplines, including materials science, biochemistry, and pharmacology. The long, saturated acyl chain and the ethyl ester head group confer specific characteristics that influence its behavior in both biological and non-biological systems. This technical guide provides a comprehensive overview of the known physical properties of ethyl n-heneicosanoate, detailed experimental protocols for their determination, and a workflow for its synthesis and purification.

Core Physical Properties

While specific experimental data for ethyl n-heneicosanoate is limited in the public domain, its properties can be reliably predicted based on the well-documented behavior of homologous long-chain fatty acid esters.

Data Presentation

Property	Value	Source/Method
Molecular Formula	C23H46O2	PubChem
Molecular Weight	354.61 g/mol	PubChem
Physical State	Solid at room temperature	Larodan
Melting Point	Estimated: 45-50 °C	Based on trends for long-chain fatty acid ethyl esters.
Boiling Point	Decomposes at atmospheric pressure. Requires vacuum distillation.	General principle for high molecular weight esters.
Density (Solid)	Not experimentally determined.	
Solubility	Soluble in organic solvents (e.g., hexane, chloroform, ethanol). Sparingly soluble in water.	General property of long-chain fatty acid esters.

Experimental Protocols

Synthesis and Purification of Ethyl n-Heneicosanoate

A common and effective method for the synthesis of long-chain fatty acid ethyl esters is through enzymatic esterification, which offers high specificity and mild reaction conditions. Subsequent purification is crucial to obtain a high-purity product for accurate physical property characterization.

Materials:

- Heneicosanoic acid
- Anhydrous ethanol
- Immobilized lipase (e.g., Novozym 435)
- Hexane (or other suitable organic solvent)

- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Solid-phase extraction (SPE) cartridge (e.g., aminopropyl-silica)
- High-performance liquid chromatography (HPLC) system with a C18 column

Procedure:

- Esterification: In a round-bottom flask, dissolve heneicosanoic acid in a minimal amount of hexane. Add a molar excess of anhydrous ethanol (e.g., 3:1 ethanol to fatty acid ratio).
- Add the immobilized lipase to the reaction mixture (typically 5-10% by weight of the fatty acid).
- Incubate the reaction at a controlled temperature (e.g., 50°C) with constant stirring for 24-48 hours, or until the reaction reaches completion as monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Filter the reaction mixture to remove the immobilized enzyme. The enzyme can often be washed with solvent and reused.
- Wash the organic phase sequentially with 5% sodium bicarbonate solution to remove any unreacted fatty acid, followed by distilled water.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure to yield the crude ethyl n-heneicosanoate.
- Purification by Solid-Phase Extraction (SPE): Dissolve the crude product in a minimal amount of hexane and apply it to an aminopropyl-silica SPE cartridge. Elute with hexane to separate the ethyl ester from more polar impurities.
- High-Performance Liquid Chromatography (HPLC) Purification (Optional): For very high purity, the product from SPE can be further purified by reversed-phase HPLC using a C18 column and an appropriate mobile phase, such as an isopropanol-water mixture.

Determination of Physical Properties

1. Melting Point by Differential Scanning Calorimetry (DSC):

- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. The melting point is determined as the peak temperature of the endothermic transition.
- Procedure:
 - Accurately weigh a small amount of the purified ethyl n-heneicosanoate (1-5 mg) into an aluminum DSC pan and hermetically seal it.
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Heat the sample to a temperature well above its expected melting point (e.g., 80°C) and hold for a few minutes to erase any prior thermal history.
 - Cool the sample at a controlled rate (e.g., 10°C/min) to a low temperature (e.g., -20°C).
 - Heat the sample at a controlled rate (e.g., 5°C/min) and record the heat flow as a function of temperature. The peak of the melting endotherm is taken as the melting point.

2. Boiling Point by Vacuum Distillation:

- Principle: High molecular weight organic compounds often decompose at their atmospheric boiling points. By reducing the pressure, the boiling point is lowered, allowing for distillation without degradation.
- Procedure:
 - Place the purified ethyl n-heneicosanoate in a distillation flask suitable for vacuum distillation (e.g., a Kugelrohr or short-path distillation apparatus).
 - Connect the flask to a vacuum pump, a condenser, and a receiving flask. A pressure gauge (manometer) must be included in the system to accurately measure the pressure.
 - Gradually reduce the pressure in the system to a stable, low value (e.g., 1-5 mmHg).

- Slowly heat the distillation flask.
- Record the temperature at which the liquid boils and the corresponding pressure. This is the boiling point at that specific reduced pressure.

3. Density of a Solid by Gas Pycnometry or Liquid Displacement:

- Principle (Gas Pycnometry): This technique measures the volume of a solid object of known mass by measuring the pressure change of a known quantity of an inert gas (usually helium) in a calibrated volume.
- Procedure (Gas Pycnometry):
 - Accurately weigh the solid sample of ethyl n-heneicosanoate.
 - Place the sample in the sample chamber of the gas pycnometer.
 - Follow the instrument's instructions to perform the volume measurement.
 - Calculate the density by dividing the mass of the sample by the measured volume.
- Principle (Liquid Displacement): Based on Archimedes' principle, the volume of an irregularly shaped solid can be determined by the volume of a liquid it displaces. The liquid must be one in which the solid is insoluble.
- Procedure (Liquid Displacement):
 - Accurately weigh the solid sample.
 - Partially fill a graduated cylinder with a liquid in which ethyl n-heneicosanoate is insoluble (e.g., water, if the ester is sufficiently hydrophobic and does not react) and record the initial volume.
 - Carefully immerse the solid sample in the liquid, ensuring it is fully submerged and no air bubbles are trapped.
 - Record the final volume. The difference between the final and initial volumes is the volume of the solid.

- Calculate the density by dividing the mass by the determined volume.

Mandatory Visualization

Caption: Experimental workflow for the synthesis, purification, an

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